

Application Notes and Protocols for Furtrethonium Iodide Solutions in Experimental Research

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Compound of Interest

Compound Name: *Furtrethonium iodide*

Cat. No.: *B1218996*

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Introduction

Furtrethonium iodide is a quaternary ammonium compound that functions as a cholinergic agonist, specifically targeting muscarinic acetylcholine receptors (mAChRs). Its ability to mimic the action of acetylcholine makes it a valuable tool in pharmacological research for studying the parasympathetic nervous system and its effects on various physiological processes. These application notes provide detailed protocols for the preparation of **Furtrethonium iodide** solutions for both in vitro and in vivo experiments, along with a summary of its chemical properties and relevant quantitative data to guide experimental design.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Furtrethonium iodide** is essential for accurate solution preparation and experimental reproducibility.

Property	Value	Reference
CAS Number	541-64-0	[1]
Molecular Formula	C ₈ H ₁₄ INO	[1]
Molecular Weight	267.11 g/mol	[1]
Appearance	White to off-white crystalline powder	
Solubility	Soluble in water and alcohol. Practically insoluble in benzene.	
Storage (Solid)	Long-term storage at -20°C is recommended. Some suppliers suggest -196°C for archival purposes.[2][3]	

Signaling Pathways of Furtrethonium Iodide

As a muscarinic agonist, **Furtrethonium iodide** activates G protein-coupled receptors (GPCRs), leading to the initiation of distinct intracellular signaling cascades depending on the receptor subtype (M1-M5). The primary pathways are the Gq/11 pathway and the Gi/o pathway.

Caption: Gq/11 signaling pathway activated by **Furtrethonium iodide**.

Caption: Gi/o signaling pathway activated by **Furtrethonium iodide**.

Experimental Protocols

Solution Preparation: General Guidelines

Materials:

- **Furtrethonium iodide** (solid)
- Sterile, deionized water, phosphate-buffered saline (PBS), or normal saline (0.9% NaCl)

- Sterile, light-protecting storage tubes (e.g., amber microcentrifuge tubes or tubes wrapped in aluminum foil)
- Vortex mixer
- Calibrated pipettes
- Sterile filters (0.22 μm) for sterile applications

Stability and Storage: Iodide-containing solutions are known to be sensitive to light, which can cause the oxidation of iodide to iodine, leading to a yellowish discoloration and a decrease in potency.[4][5][6]

- Always store **Furtrethonium iodide** solutions in light-protected containers.[4][5]
- For short-term storage (1-2 days), solutions can be kept at 2-8°C.
- For longer-term storage, it is recommended to aliquot the stock solution and store it at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
- While some quaternary ammonium compound solutions can be stable for longer periods, it is best practice to prepare fresh solutions for critical experiments or to validate the stability under your specific storage conditions.[7]

Protocol 1: Preparation of a 10 mM Stock Solution for In Vitro Assays

This protocol describes the preparation of a high-concentration stock solution that can be diluted to the desired final concentrations for cell-based assays.

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